

An In-depth Technical Guide to the Chemical Structure of Coco Glucoside

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Compound of Interest

Compound Name: *Coco glucoside*

Cat. No.: *B16103643*

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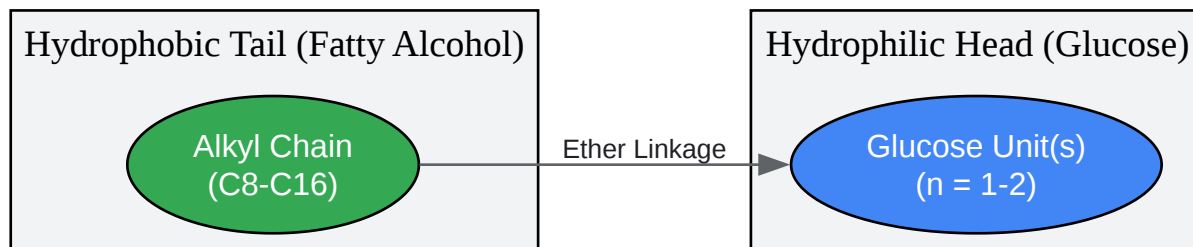
This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **coco glucoside**, a non-ionic surfactant widely utilized in various industrial and commercial applications.

Chemical Structure and Composition

Coco glucoside is classified as an alkyl polyglucoside (APG), a class of non-ionic surfactants derived from renewable resources.^{[1][2][3]} Its structure is amphiphilic, consisting of two main components:

- A Hydrophilic Head: This portion is composed of a sugar (glucose) unit. **Coco glucoside** is typically a mixture containing monomeric or oligomeric glucoside head groups, with a low degree of polymerization ($n \approx 1-2$).^[4]
- A Hydrophobic Tail: This is an alkyl chain derived from fatty alcohols obtained from coconut oil.^[4] The alkyl chain length for **coco glucoside** typically ranges from C8 to C16.^[5]

The general chemical structure arises from the etherification of a fatty alcohol with a glucose polymer. Due to the variability in both the alkyl chain length from the coconut oil feedstock and the degree of glucose polymerization, **coco glucoside** is not a single chemical entity but rather a complex mixture of related compounds.[2][4] The International Union of Pure and Applied Chemistry (IUPAC) name for this mixture is D-glucopyranose, 1-[(C8-C16) alkyl oxy]. [6]



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Caption: General chemical structure of **Coco Glucoside**.

Physicochemical Properties

Coco glucoside is a viscous, cloudy, yellowish liquid.[7] Its physical and chemical properties can vary depending on the specific composition of the mixture, including the alkyl chain distribution and the average degree of polymerization. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C16H32O6 (representative)	[4][8][9]
Molecular Weight	Approx. 292 - 348.5 g/mol	[4][8][9][10][11]
Appearance	Pale yellow to light brown, viscous liquid	[7][8]
pH (as supplied)	11.0 - 12.0	[8]
pH (in formulation)	Typically adjusted to 5.0 - 7.0	[8]
Hydrophilic-Lipophilic Balance (HLB)	Approx. 12 - 14	[4]
Density	Approx. 1.05 g/cm ³	[9][11]
Viscosity	200 - 6000 mPa·s (highly variable)	[7][9][12]
Solubility	Fully soluble in water	[8][11]

Table 1: Summary of Quantitative Data for **Coco Glucoside**.

Synthesis of Coco Glucoside

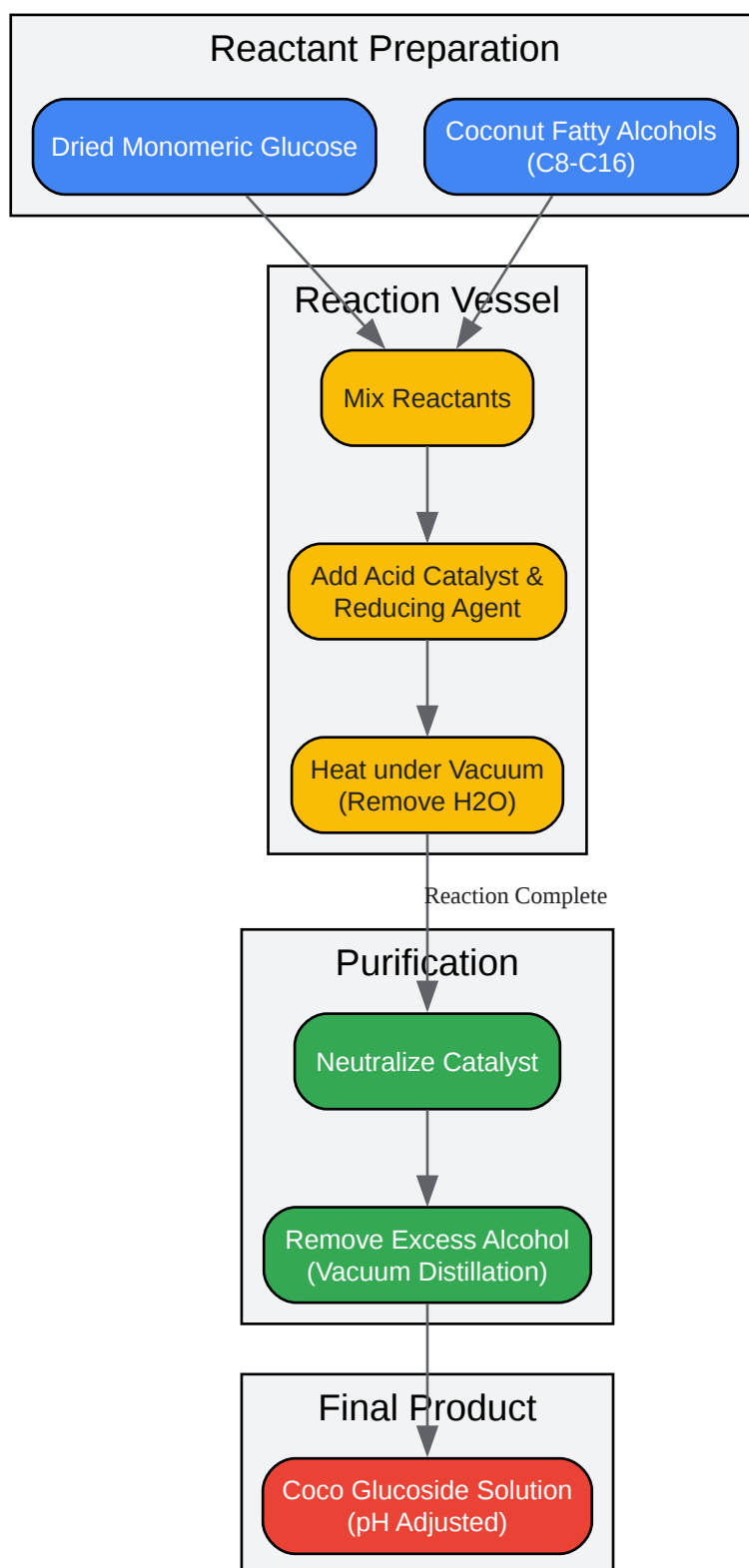
Coco glucoside is produced through a chemical reaction between glucose and fatty alcohols derived from coconut oil.[4] The process is typically conducted at elevated temperatures in the presence of an acid catalyst.[2][7]

The direct synthesis method involves the direct reaction of a carbohydrate with an excess of fatty alcohol. This method, when using monomeric glucose, allows for lower reaction temperatures, resulting in a higher quality product with fewer colored impurities.[7]

- Reactant Preparation:
 - Anhydrous D-glucose is used as the hydrophilic reactant. The glucose is often dried prior to the reaction to remove crystal water, which minimizes side reactions.[4][7]

- A blend of fatty alcohols (C8-C16), derived from the hydrolysis of coconut oil, serves as the hydrophobic reactant.[\[4\]](#)
- Reaction:
 - The glucose is dispersed in an excess of the fatty alcohol blend.
 - An acid catalyst (e.g., sulfuric acid) is added to the mixture.[\[7\]](#)[\[13\]](#)
 - A reducing agent may also be added to prevent oxidative degradation and the formation of colored by-products.[\[4\]](#)[\[7\]](#)
 - The reaction mixture is heated to an elevated temperature (lower temperatures are possible with monomeric glucose) under vacuum to facilitate the removal of water formed during the reaction, driving the equilibrium towards product formation.[\[7\]](#)
- Neutralization and Purification:
 - Once the desired degree of conversion is achieved, the acid catalyst is neutralized.
 - The excess fatty alcohol is then removed, typically via vacuum distillation.
- Final Product Formulation:
 - The resulting product is a concentrated mixture of alkyl polyglucosides. It is typically diluted with water and the pH is adjusted to meet final specifications.[\[7\]](#)

The chemical structures of the resulting products can be confirmed and characterized using spectroscopic techniques such as Fourier-transform infrared spectroscopy (FTIR), nuclear magnetic resonance (NMR), and mass spectrometry.[\[1\]](#)[\[13\]](#)



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Caption: Generalized workflow for the direct synthesis of **Coco Glucoside**.

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